

Technical Guide: Specific Optical Rotation of (R)-N-Boc-2-vinylpyrrolidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert*-Butyl (2*R*)-2-ethenylpyrrolidine-1-carboxylate
CAS No.: 340129-94-4
Cat. No.: B3130064

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Executive Summary

(R)-N-Boc-2-vinylpyrrolidine (also known as *tert*-butyl (R)-2-vinylpyrrolidine-1-carboxylate) is a key intermediate for the synthesis of functionalized pyrrolidines, indolizidines, and isoxazolines. The specific optical rotation (

) is the primary metric for establishing enantiomeric purity (ee%) during synthesis.

Based on experimental data from authoritative literature (Dallanocce et al., Dieter et al.), the specific optical rotation for the (R)-enantiomer is dextrorotatory (+), while the (S)-enantiomer is levorotatory (-).

Key Characterization Data

Property	Value	Conditions	Source
Specific Optical Rotation ()	+15.7°	, CHCl ₃	Inferred from (S)-enantiomer [1]
(S)-Enantiomer Rotation	-15.7°	, CHCl ₃	Dallanoce et al. (2006) [1]
Alternative Reported Value	-18.4°	, EtOAc	Dieter et al. (2005) [2]
Appearance	Clear, colorless to pale yellow oil	Ambient Temp	Sigma-Aldrich / Literature
Molecular Weight	197.27 g/mol	-	-

“

Critical Note: The optical rotation magnitude is concentration- and solvent-dependent. While chloroform (CHCl₃)

) is the standard solvent, values in ethyl acetate (EtOAc) or methanol (MeOH) will differ. Ensure your Certificate of Analysis (CoA) matches the solvent conditions used in your SOP.

Comparative Analysis of Optical Rotation

The optical rotation of N-Boc-2-vinylpyrrolidine is significantly lower in magnitude compared to its precursor, N-Boc-prolinal (which typically exhibits

for the S-isomer). This reduction is attributed to the electronic change from the aldehyde carbonyl to the vinyl group, altering the polarizability around the chiral center.

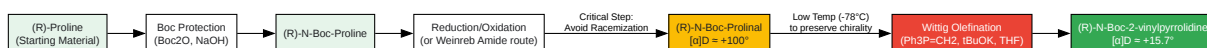
Solvent & Concentration Effects

Solvent	Concentration (, g/100mL)	Rotation ()	Interpretation
Chloroform (CHCl ₃)	0.55	+15.7°	Standard reference value for (R)-isomer.
Ethyl Acetate (EtOAc)	2.08	+18.4°	Higher concentration often yields slightly higher rotation values.
Methanol (MeOH)	1.0	+12.0° to +14.0°	Protic solvents may form H-bonds with the carbamate, shifting the value.

Synthesis & Causality of Rotation Variations

The optical purity of (R)-N-Boc-2-vinylpyrrolidine is directly dependent on the enantiomeric purity of the starting material, (R)-N-Boc-prolinal, and the conditions of the Wittig olefination.

Synthesis Workflow (Graphviz)



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Figure 1: Synthetic pathway from (R)-Proline to (R)-N-Boc-2-vinylpyrrolidine. The Wittig reaction must be performed at low temperatures to prevent racemization of the labile

-chiral center in the aldehyde.

Mechanistic Insight: Racemization Risks

The

-proton in N-Boc-prolinal is acidic. During the Wittig reaction, if the base (e.g.,

-BuOK or NaHMDS) is added too rapidly or at too high a temperature, deprotonation/reprotonation can occur, leading to a racemate.

- Observation: A specific rotation significantly lower than $+15.7^\circ$ (e.g., $+5^\circ$ or 0°) indicates partial or complete racemization.
- Correction: Ensure the ylide is generated before adding the aldehyde, and maintain reaction temperature at -78°C during addition.

Experimental Protocols

Protocol A: Measurement of Specific Optical Rotation

Objective: Determine the specific optical rotation to validate enantiomeric purity.

- Preparation: Accurately weigh 55 mg of the isolated (R)-N-Boc-2-vinylpyrrolidine oil.
- Dissolution: Transfer to a 10 mL volumetric flask. Dissolve in HPLC-grade Chloroform (CHCl_3) and dilute to the mark. (Concentration $\text{g}/100\text{mL}$).^[1]
- Instrument Zeroing: Fill the polarimeter cell (1 dm path length) with pure solvent (CHCl_3) and zero the instrument at 20°C using the Sodium D-line (589 nm).
- Measurement: Rinse the cell with the sample solution, then fill completely (avoid bubbles). Record the average of 5 measurements.
- Calculation:

Where

is the observed rotation,

is path length in dm (usually 1), and

is concentration in $\text{g}/100\text{mL}$.

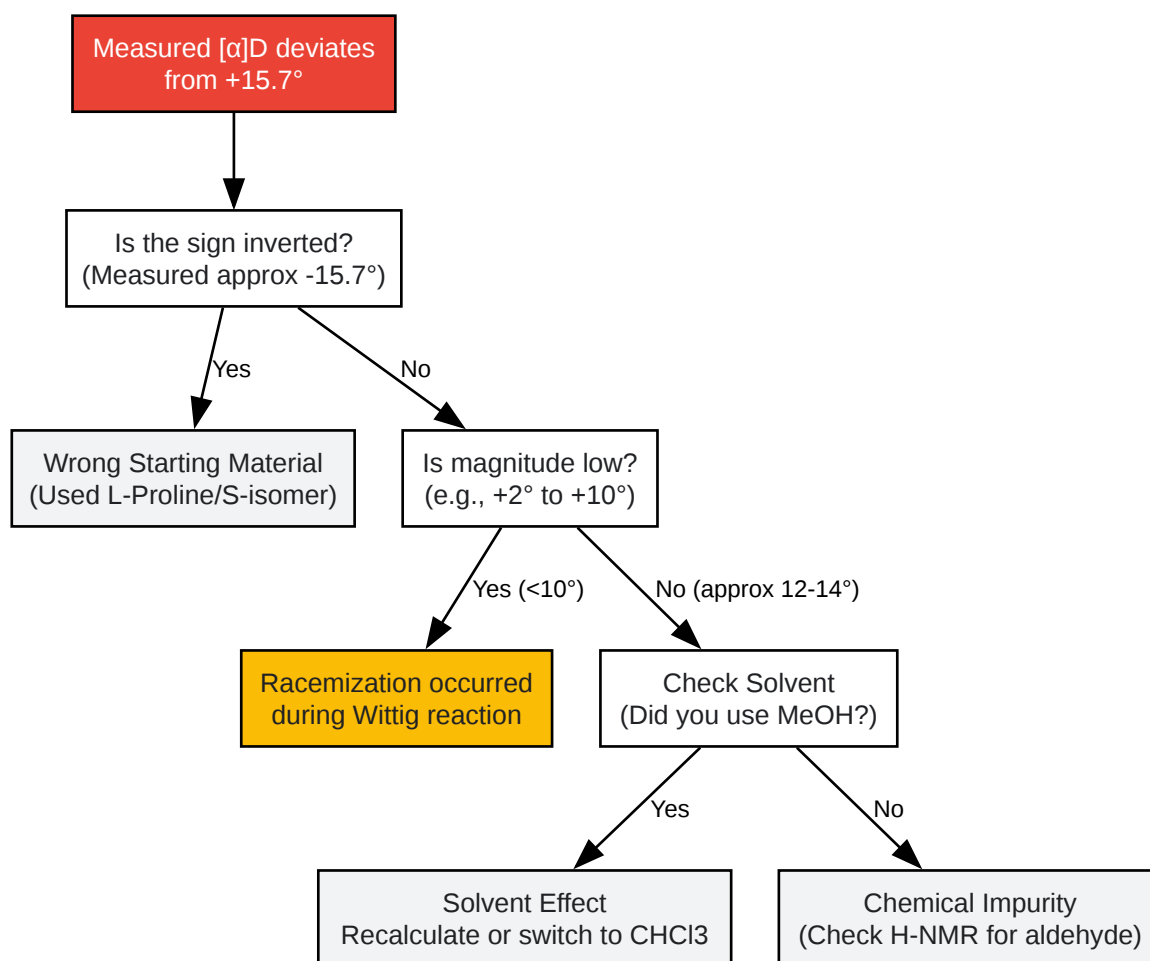
Protocol B: Synthesis (Wittig Olefination)

Adapted from Dieter et al. [2][2]

- Reagents: Methyltriphenylphosphonium bromide (1.2 equiv),
-BuOK (1.1 equiv), dry THF.
- Ylide Generation: Suspend phosphonium salt in THF at 0°C. Add
-BuOK. Stir for 1h (solution turns yellow).
- Addition: Cool to -78°C. Add (R)-N-Boc-prolinal (1.0 equiv) in THF dropwise over 30 mins.
- Reaction: Stir at -78°C for 1h, then allow to warm slowly to RT overnight.
- Workup: Quench with sat. NH
Cl, extract with Et
O, dry over MgSO
, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc 9:1) yields the product as a colorless oil.

Troubleshooting & Quality Control

If your measured rotation deviates from the expected +15.7°, use the following decision tree to diagnose the issue.



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Figure 2: Diagnostic decision tree for optical rotation anomalies.

References

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Sources

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